

(3S,7S)-5,6-dehydro-4''-de-O-methylcentrolobine

molecular formula C₁₉H₂₀O₃

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Compound of Interest

Compound Name: (3S,7S)-5,6-dehydro-4''-de-O-methylcentrolobine

Cat. No.: B588333

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In-Depth Technical Guide: (3S,7S)-5,6-dehydro-4''-de-O-methylcentrolobine

Molecular Formula: C₁₉H₂₀O₃

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current scientific knowledge on **(3S,7S)-5,6-dehydro-4''-de-O-methylcentrolobine**, a diarylheptanoid natural product. This document details its physicochemical properties, biological activities with available quantitative data, and relevant experimental methodologies.

Physicochemical Properties

(3S,7S)-5,6-dehydro-4''-de-O-methylcentrolobine is a natural compound isolated from the seeds of *Alpinia blepharocalyx*. Its fundamental properties are summarized in the table below.

Property	Value
Molecular Formula	C ₁₉ H ₂₀ O ₃
Molecular Weight	296.36 g/mol
CAS Number	227289-51-2
Class	Diarylheptanoid

Biological Activity

(3S,7S)-5,6-dehydro-4''-de-O-methylcentrolobine has been evaluated for its cytotoxic effects against cancer cell lines. The available quantitative data for its antiproliferative activity is presented below.

Cell Line	Activity	ED ₅₀ (μM)	Control	Control ED ₅₀ (μM)	Reference
Colon26-L5 (Murine Colon Carcinoma)	Cytotoxic	>100	5-FU	0.53	[1]
HT1080 (Human Fibrosarcoma)	Cytotoxic	79.4	5-FU	8.0	[1]

5-FU: 5-Fluorouracil

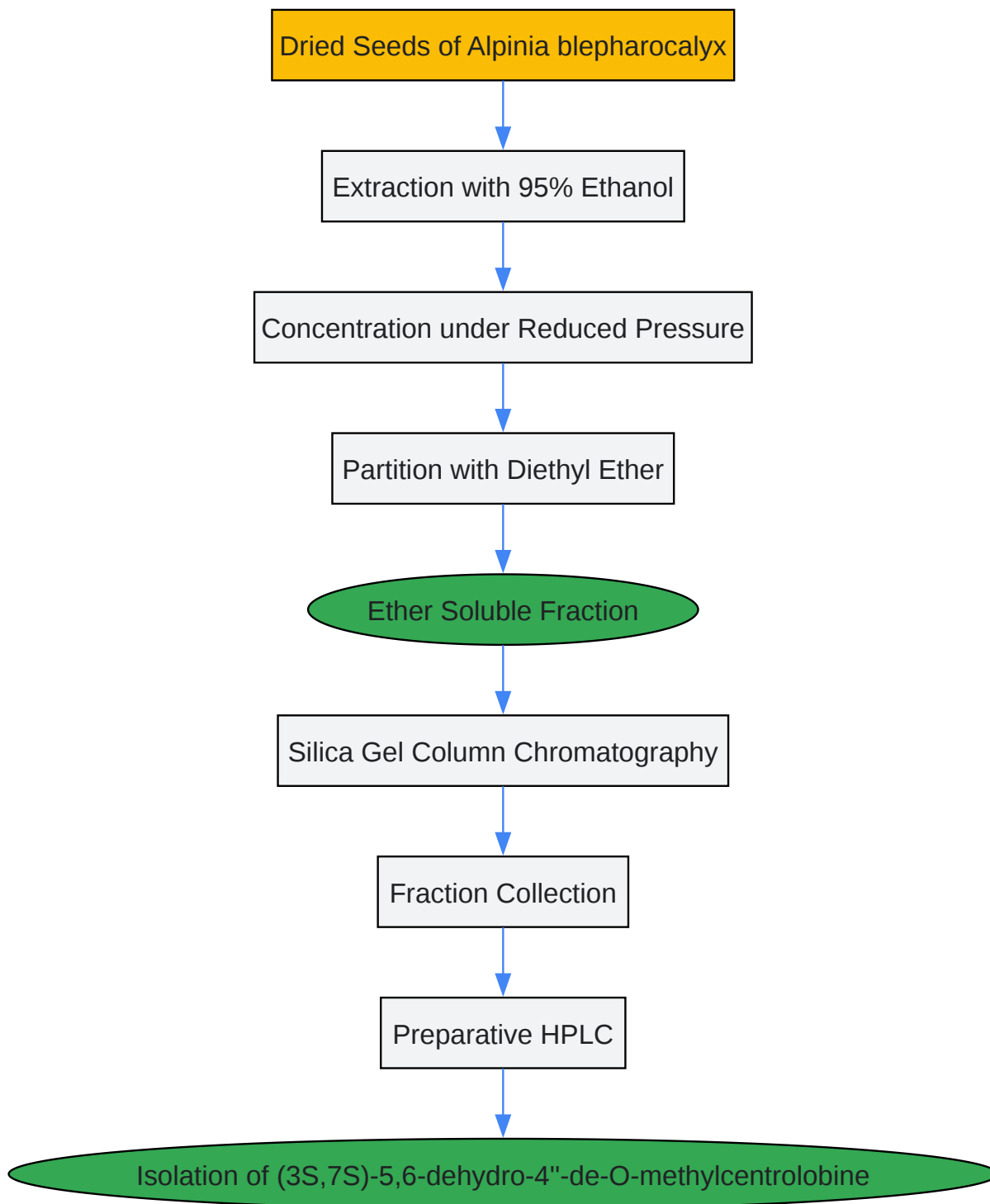
Research on other diarylheptanoids isolated from *Alpinia blepharocalyx* suggests that these compounds may also possess nitric oxide (NO) inhibitory activities. However, specific quantitative data for **(3S,7S)-5,6-dehydro-4''-de-O-methylcentrolobine**'s NO inhibition is not currently available in the reviewed literature.

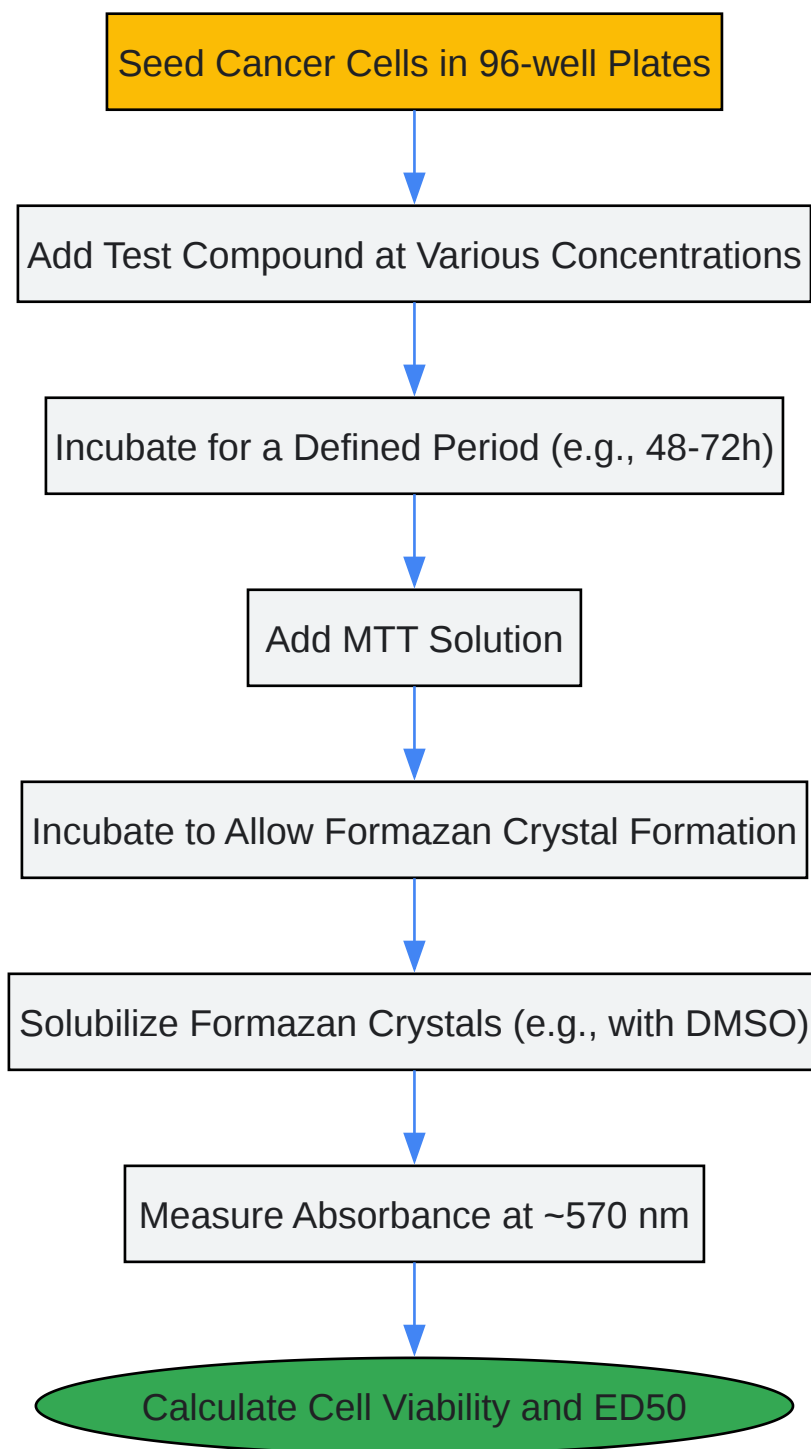
Experimental Protocols

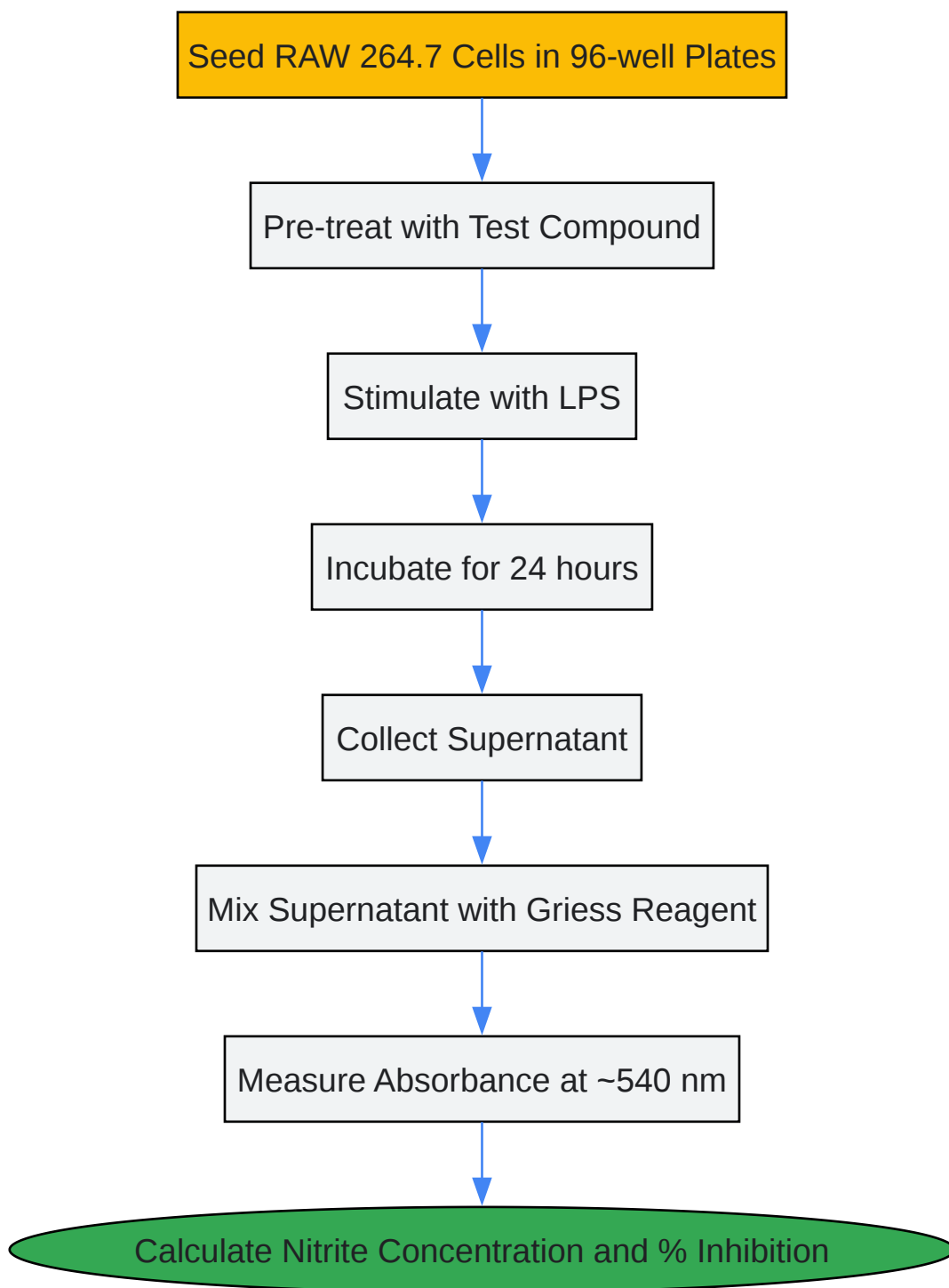
The following sections detail the general methodologies for the isolation and biological evaluation of **(3S,7S)-5,6-dehydro-4''-de-O-methylcentrolobine**, based on established protocols for similar compounds from *Alpinia* species.

Isolation from *Alpinia blepharocalyx*

The isolation of **(3S,7S)-5,6-dehydro-4''-de-O-methylcentrolobine** is typically achieved through a multi-step extraction and chromatographic process.







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References

- 1. researchgate.net [researchgate.net]
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